

# A Technical Guide to the Physical Properties of Hex-5-en-1-amine

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## Compound of Interest

Compound Name: Hex-5-en-1-amine

Cat. No.: B1268122

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This guide provides a detailed overview of the key physical properties of **Hex-5-en-1-amine** (CAS No: 34825-70-2), a valuable building block in organic synthesis. The focus is on its boiling point and density, presenting quantitative data, standardized experimental methodologies for their determination, and a workflow for these analytical procedures.

## Core Physical Properties

The physical characteristics of **Hex-5-en-1-amine** are fundamental to its handling, application in synthetic routes, and purification processes. The primary properties are summarized below.

Physical Property	Value	Unit
Boiling Point	132 - 140	°C
Density	0.8	g/mL

Note: The boiling point is reported as a range based on available data sources.[\[1\]](#)[\[2\]](#) The density is reported at standard conditions.[\[2\]](#)

## Experimental Protocols for Property Determination

Accurate determination of physical properties is critical for chemical characterization. The following section outlines the standard methodologies for measuring the boiling point and

density of liquid amines like **Hex-5-en-1-amine**.

## Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a volatile amine, a standard method for this determination is distillation or the use of a Thiele tube apparatus.

A widely recognized standard for determining the boiling point of liquids is ASTM D1120.[\[1\]](#)[\[3\]](#) [\[4\]](#) Although this standard is specified for engine coolants, its principles are broadly applicable to other liquids. The procedure involves heating the liquid in a flask connected to a reflux condenser.[\[3\]](#) The temperature of the vapor that is in equilibrium with the boiling liquid is measured, and this temperature, corrected for atmospheric pressure, is recorded as the boiling point.[\[3\]](#)[\[5\]](#) For smaller sample volumes, a micro-reflux method can be employed where the sample is heated, and the temperature of the vapor condensing on a thermometer bulb is measured.

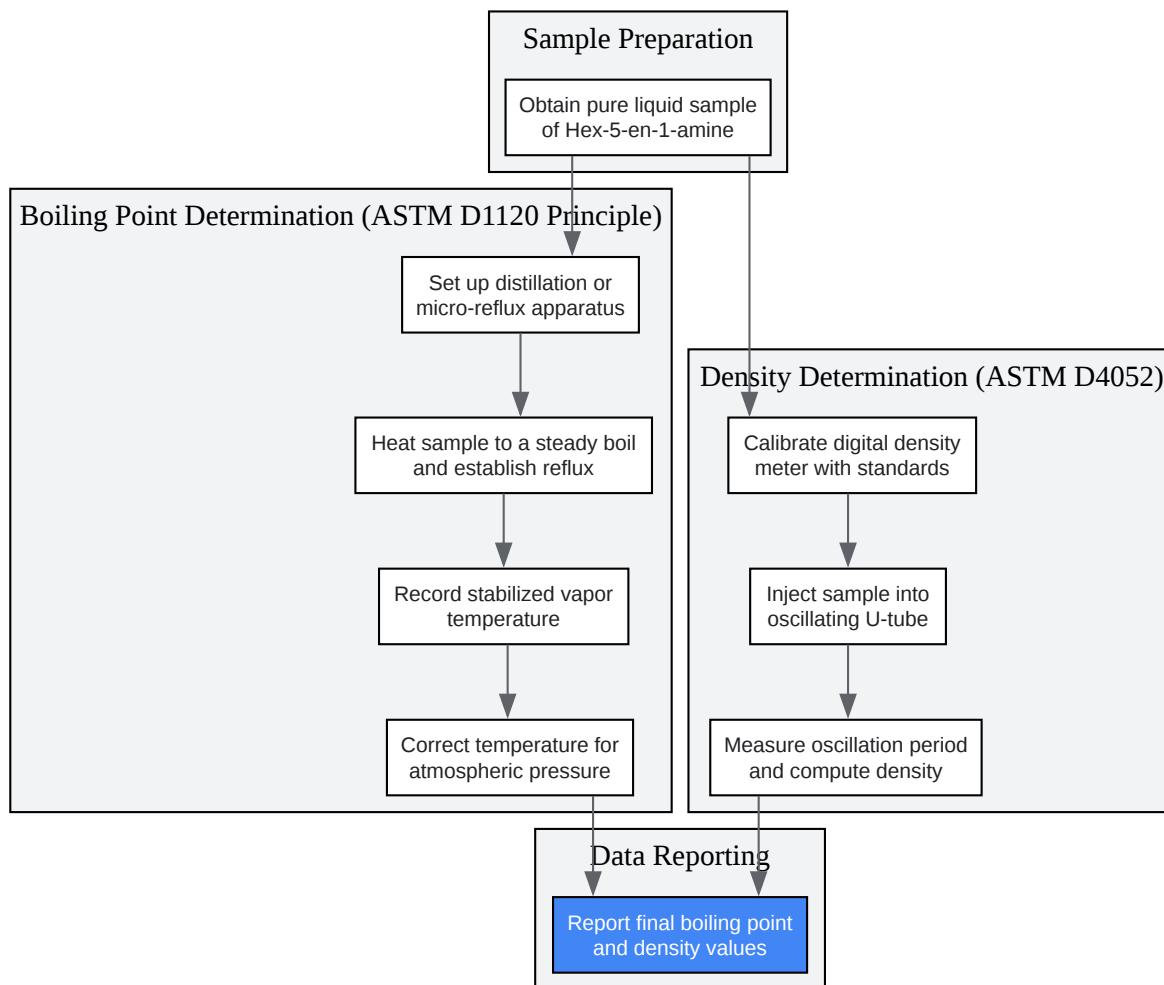
## Density Determination

Density is a fundamental physical property defined as mass per unit volume. For liquids, this is often determined using a digital density meter or a pycnometer.

A standard test method for determining the density of liquids is ASTM D4052.[\[6\]](#)[\[7\]](#)[\[8\]](#) This method utilizes an oscillating U-tube principle.[\[7\]](#) A small volume of the liquid sample is introduced into a U-shaped tube, which is then set into oscillation. The instrument measures the frequency of oscillation, which changes based on the mass (and therefore density) of the sample in the tube.[\[9\]](#) This technique provides high precision and is suitable for a wide range of liquids.[\[7\]](#) The accepted units for density are typically grams per milliliter (g/mL) or kilograms per cubic meter ( kg/m<sup>3</sup>).[\[2\]](#)[\[6\]](#)

## Experimental Workflow Visualization

The logical flow of experimentally determining the boiling point and density of a liquid sample such as **Hex-5-en-1-amine** is depicted in the following diagram. This workflow outlines the major steps from sample preparation to final data reporting.



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Caption: Workflow for the experimental determination of boiling point and density.

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